

ALR-6 safety and toxicity profile

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Compound of Interest

Compound Name: ALR-6

Cat. No.: B12373704

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Unraveling the "ALR-6" Ambiguity

Initial research has identified three primary proteins that may be encompassed by the user's request for "**ALR-6**":

- **MIOX (Myo-Inositol Oxygenase):** This enzyme was previously designated as Aldose Reductase-like protein 6 (ALDRL6). Its primary function is in the catabolism of myo-inositol, a critical step in the glucuronic acid pathway. Its safety and toxicity profile would be centered on the physiological consequences of altered inositol metabolism.
- **ARL6 (ADP-ribosylation factor-like protein 6):** This is a small GTP-binding protein involved in regulating intracellular vesicle trafficking, particularly in the context of cilia function. Mutations in the ARL6 gene are linked to Bardet-Biedl Syndrome, a genetic disorder with a range of clinical manifestations. The safety profile of ARL6 would be considered in the context of ciliary function and the pathophysiology of ciliopathies.
- **ALR (Augmenter of Liver Regeneration):** Also known as GFER, this protein is a sulfhydryl oxidase located in the mitochondrial intermembrane space. It plays a crucial role in the biogenesis of mitochondrial proteins and has been implicated in liver regeneration and hepatocellular stress. Its safety assessment would focus on mitochondrial function and liver homeostasis.

Given the distinct functions and pathological associations of these proteins, a consolidated safety and toxicity profile would be scientifically inaccurate and misleading. To proceed with the creation of a detailed technical guide, including quantitative data tables, experimental

protocols, and pathway diagrams, the user is requested to specify which of the following proteins is the subject of their inquiry:

- MIOX (formerly Aldose Reductase-like protein 6)
- ARL6 (ADP-ribosylation factor-like protein 6)
- ALR (Augmenter of Liver Regeneration)

Upon receiving this clarification, a targeted and in-depth investigation will be conducted to provide the requested technical guide, adhering to all specified requirements for data presentation, experimental detail, and visualization.

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